

Comprehensive Technical Guide: 2,4-Dichloro-5-methylbenzaldehyde in Advanced Organic Synthesis

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Compound of Interest

Compound Name: 2,4-Dichloro-5-methylbenzaldehyde

CAS No.: 63525-12-2

Cat. No.: B2995549

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Executive Summary

In modern drug discovery and materials science, highly substituted benzaldehydes serve as critical orthogonal building blocks. **2,4-Dichloro-5-methylbenzaldehyde** (CAS: 63525-12-2) is a prime example of a trifunctional scaffold. It features an electrophilic aldehyde group primed for condensation and reductive amination, two aryl chlorides suitable for transition-metal-catalyzed cross-coupling, and a methyl group that can be subjected to radical halogenation. This guide provides an in-depth analysis of its physicochemical properties, regioselective synthesis, and downstream applications, establishing self-validating protocols for researchers and drug development professionals.

Structural and Physicochemical Profiling

Understanding the electronic topology of **2,4-dichloro-5-methylbenzaldehyde** is essential for predicting its reactivity. The electron-withdrawing nature of the ortho (C2) and para (C4) chlorine atoms significantly increases the electrophilicity of the C1 aldehyde carbon.

Conversely, the C5 methyl group provides a mild electron-donating effect via hyperconjugation, though the net electronic environment remains heavily electron-deficient.

The quantitative structural and physicochemical data are summarized in the table below [1]:

Property	Value
IUPAC Name	2,4-dichloro-5-methylbenzaldehyde
CAS Registry Number	63525-12-2
Molecular Formula	C ₈ H ₆ Cl ₂ O
Molecular Weight	189.04 g/mol
Exact Monoisotopic Mass	187.97957 Da
XLogP3-AA	3.11
Topological Polar Surface Area (TPSA)	17.1 Å ²
Canonical SMILES	CC1=CC(=C(C=C1Cl)Cl)C=O

Synthetic Pathways & Mechanistic Insights

While one might theoretically synthesize this compound via the Vilsmeier-Haack formylation of 2,4-dichlorotoluene, the directing effects of the two chlorine atoms and the methyl group often lead to intractable mixtures of regioisomers. To ensure absolute regiochemical fidelity, the preferred authoritative route is the controlled reduction of the commercially available precursor 2,4-dichloro-5-methylbenzonitrile [2].



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Fig 1: DIBAL-H reduction of 2,4-dichloro-5-methylbenzonitrile to the target benzaldehyde.

Protocol 1: DIBAL-H Reduction of 2,4-Dichloro-5-methylbenzonitrile

This protocol is designed as a self-validating system to prevent over-reduction to the primary amine.

Reagents: 2,4-dichloro-5-methylbenzonitrile (1.0 eq), DIBAL-H (1.0 M in toluene, 1.05 eq), anhydrous Toluene, Methanol, Saturated aqueous Rochelle's salt (potassium sodium tartrate).

Step-by-Step Methodology:

- Preparation: Flame-dry a round-bottom flask under argon. Dissolve the nitrile in anhydrous toluene to achieve a 0.2 M concentration.
- Thermal Control: Cool the reaction mixture strictly to -78 °C using a dry ice/acetone bath.
 - Causality: DIBAL-H is a bulky electrophilic reducing agent. Maintaining -78 °C ensures the reaction stops at the stable imine aluminum complex. Higher temperatures will trigger the collapse of the complex and subsequent over-reduction to the amine.
- Addition: Add DIBAL-H dropwise over 30 minutes.
 - Causality: Slow addition prevents localized exothermic spikes, preserving the chemoselectivity of the hydride transfer.
- Validation (Monitoring): Stir for 2 hours at -78 °C. Monitor via TLC (Hexanes/EtOAc 4:1). The starting material spot (UV active) must completely disappear before proceeding.
- Quenching: Carefully add methanol (2.0 eq) at -78 °C to safely destroy unreacted DIBAL-H, followed by a saturated aqueous solution of Rochelle's salt.
- Workup: Remove the cooling bath and stir vigorously at room temperature for 2 hours.
 - Causality: Aluminum byproducts inherently form a thick, intractable emulsion in water. Rochelle's salt chelates the Al^{3+} ions, breaking the emulsion and yielding two sharply defined, easily separable phases.

- Isolation: Separate the organic layer, extract the aqueous layer with EtOAc, dry over Na_2SO_4 , and concentrate in vacuo.

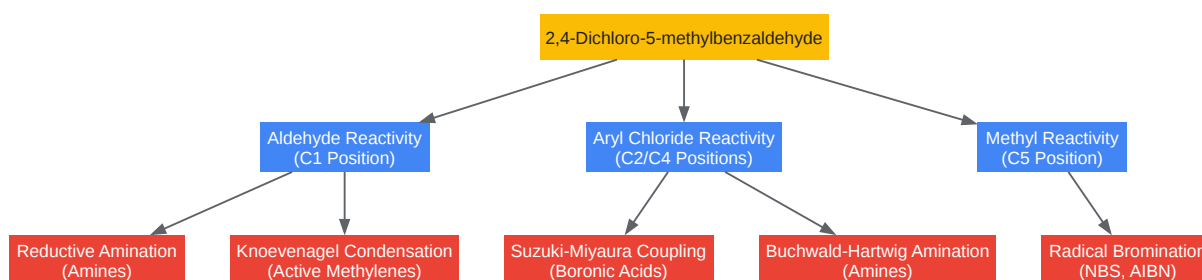
Analytical Characterization (Self-Validation)

To validate the structural integrity of the synthesized **2,4-dichloro-5-methylbenzaldehyde**, ^1H NMR (CDCl_3) is utilized:

- Aldehyde Proton: A sharp singlet at ~ 10.3 ppm (1H).
- Aromatic Protons: Two distinct singlets. The C6-H proton (flanked by CHO and CH_3) appears at ~ 7.8 ppm, while the C3-H proton (flanked by two Cl atoms) appears at ~ 7.5 ppm. The lack of ortho or meta coupling confirms the para relationship of the two aromatic protons.
- Methyl Protons: A singlet at ~ 2.4 ppm (3H).

Downstream Applications & Divergent Reactivity

Like other halogenated analogs (e.g., 3,5-dichlorobenzaldehyde [3]), **2,4-dichloro-5-methylbenzaldehyde** is prized for its orthogonal reactivity. The aldehyde can be modified without affecting the aryl chlorides, and the aryl chlorides can undergo palladium-catalyzed cross-coupling without disturbing the methyl group.



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Fig 2: Divergent synthetic utility of **2,4-dichloro-5-methylbenzaldehyde** in drug discovery.

Protocol 2: Chemoselective Reductive Amination

This protocol details the coupling of the aldehyde with a primary amine to form a secondary benzylamine, a ubiquitous motif in neuroactive and anti-fibrotic APIs.

Reagents: **2,4-dichloro-5-methylbenzaldehyde** (1.0 eq), Primary Amine (1.1 eq), NaBH(OAc)₃ (1.5 eq), 1,2-Dichloroethane (DCE), Glacial Acetic Acid (1.0 eq).

Step-by-Step Methodology:

- Imine Formation: Dissolve the aldehyde and amine in DCE (0.2 M). Add acetic acid and stir at room temperature for 2 hours.
 - Causality: Acetic acid acts as a Brønsted acid catalyst. It protonates the highly electrophilic carbonyl oxygen, accelerating the nucleophilic attack by the amine to form the iminium intermediate.
- Reduction: Add sodium triacetoxyborohydride (STAB) in portions.
 - Causality: STAB is a mild, sterically hindered reducing agent. Unlike NaBH₄, which would indiscriminately reduce the starting aldehyde to a benzyl alcohol, STAB is highly chemoselective for the protonated iminium ion.
- Completion & Quench: Stir for 12 hours at room temperature. Quench the reaction by adding saturated aqueous NaHCO₃ until gas evolution ceases.
- Validation: Extract with DCM. Upon concentration, validate the product via ¹H NMR. The successful reaction is confirmed by the complete disappearance of the aldehyde singlet (~10.3 ppm) and the emergence of a new benzylic CH₂ signal at ~3.8 ppm.

References

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